

Preparation of Noroxyhydrastinine Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Noroxyhydrastinine

Cat. No.: B1582598

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Abstract

Noroxyhydrastinine, an isoquinoline alkaloid, has garnered interest within the scientific community for its potential biological activities. As with any in vitro or in vivo study, the accurate and reproducible preparation of stock solutions is a critical first step to ensure the reliability of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **noroxyhydrastinine** stock solutions. It includes information on its chemical properties, recommended solvents, and guidance on stability. Additionally, this note presents relevant signaling pathways potentially modulated by isoquinoline alkaloids, offering a broader context for its application in research.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to the proper preparation of stock solutions. Key properties of **noroxyhydrastinine** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NO ₃	PubChem
Molar Mass	191.18 g/mol	PubChem[1]
IUPAC Name	7,8-dihydro-6H-[2] [3]dioxolo[4,5-g]isoquinolin-5-one	PubChem[1]
Appearance	Solid (visual inspection)	General Knowledge
Solubility	See Section 3.1	Inferred from related compounds
Storage Temperature	See Section 4	Inferred from related compounds

Experimental Protocols

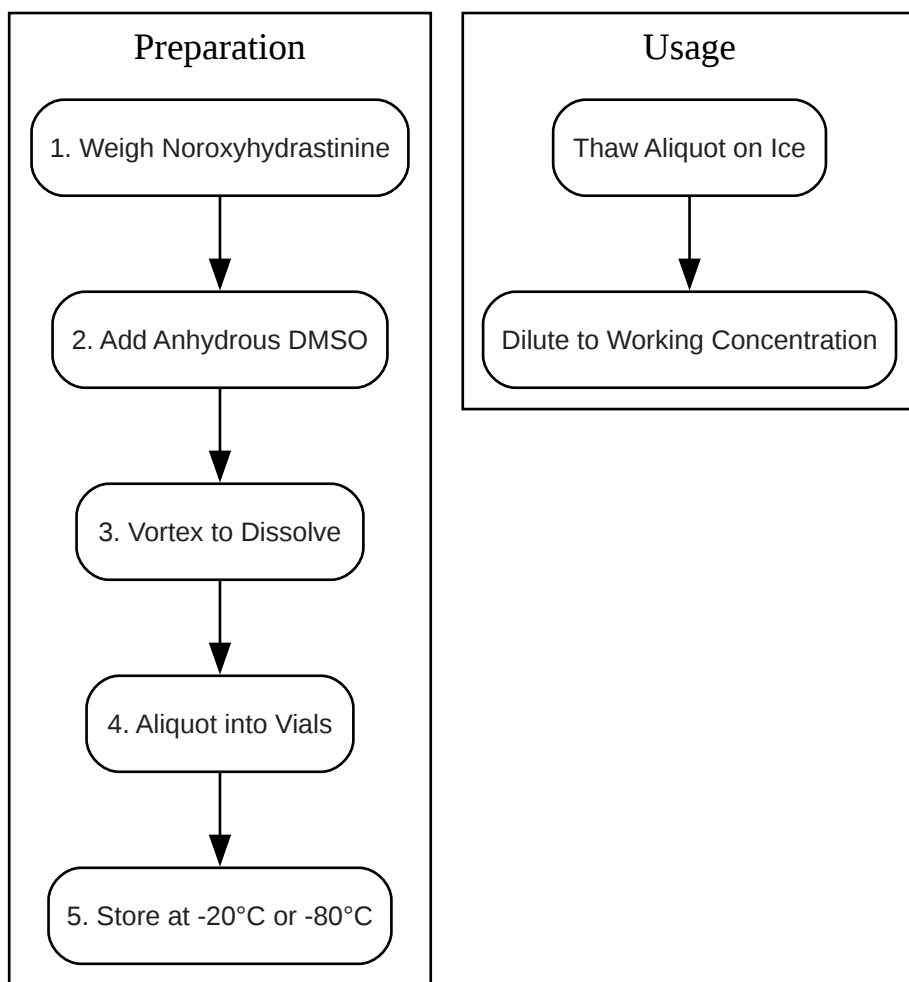
Materials and Equipment

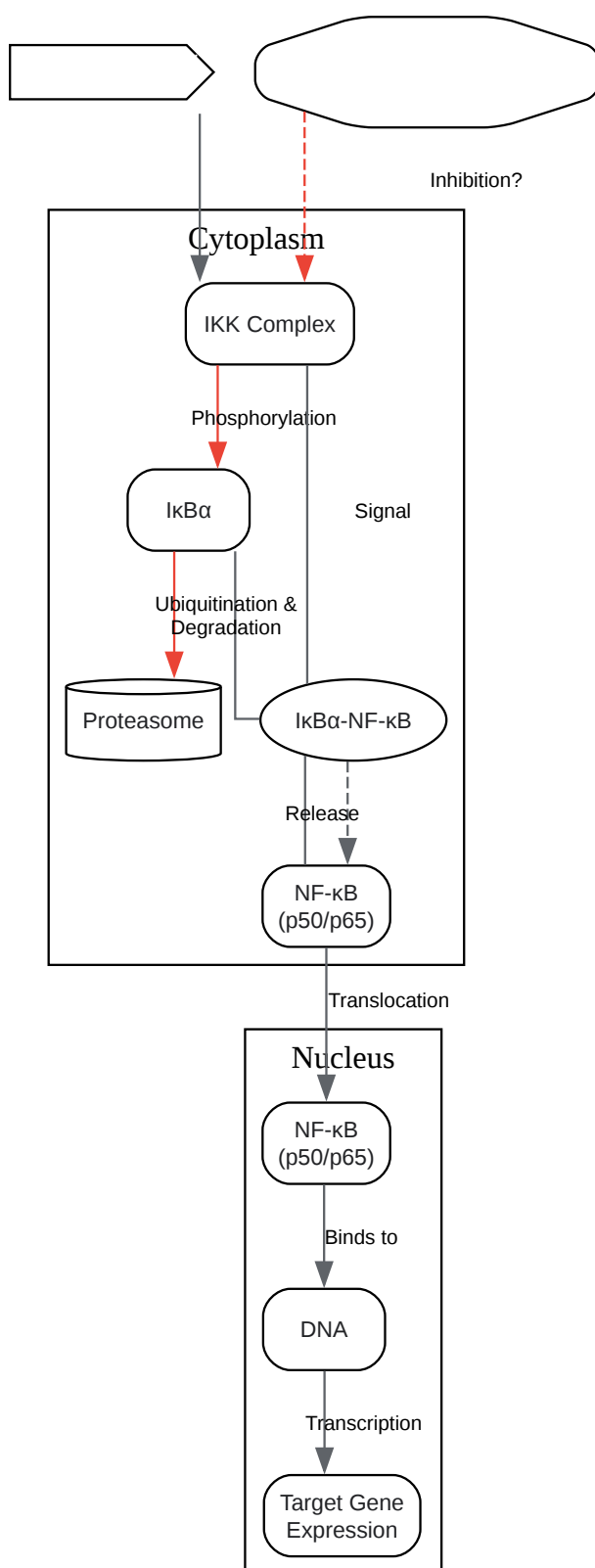
- **Noroxyhydrastinine** (powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (EtOH), absolute
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

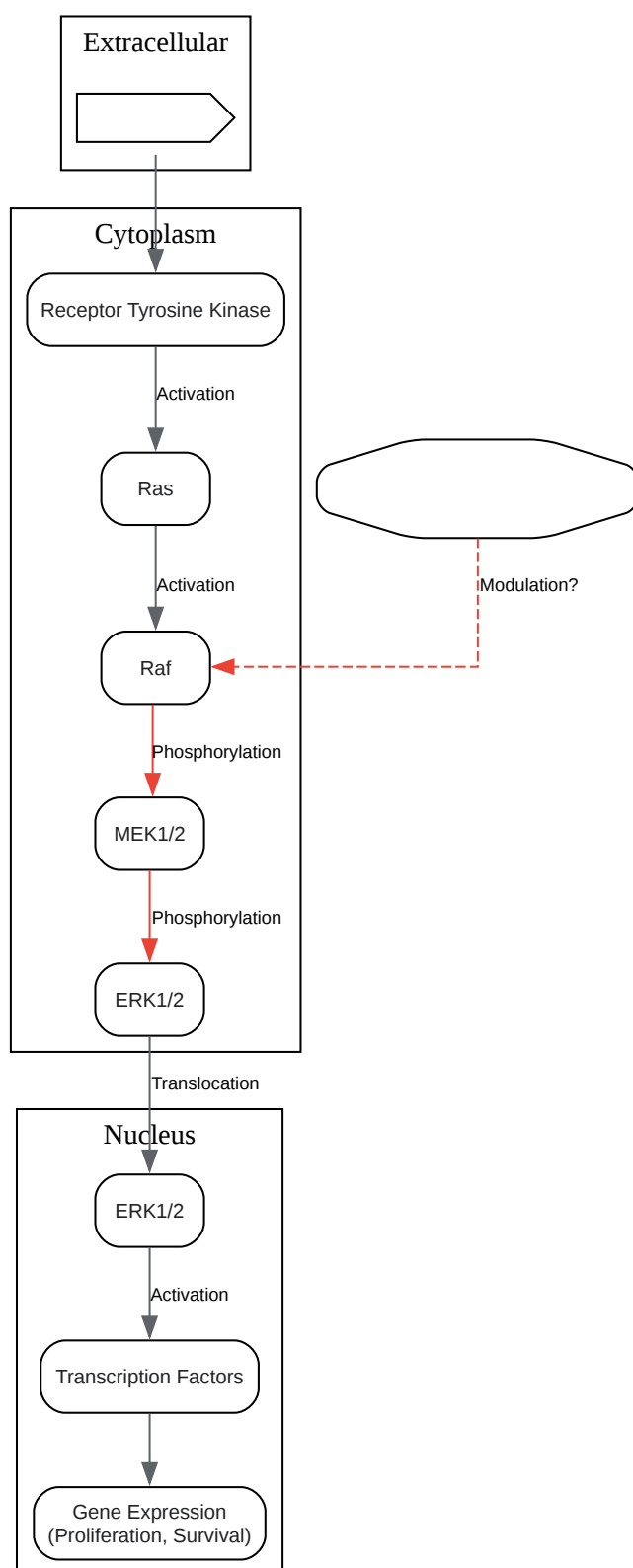
Preparation of a 10 mM Noroxyhydrastinine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many biological assays.

Workflow for Stock Solution Preparation







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References

- 1. Noroxyhydrastinine | C₁₀H₉NO₃ | CID 89047 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdn-links.lww.com [cdn-links.lww.com]
- 3. researchgate.net [researchgate.net]
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